

Application Notes and Protocols for KSCM-5 in High-Throughput Screening

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Compound of Interest

Compound Name: KSCM-5

Cat. No.: B15620087

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Introduction

KSCM-5 is a novel, potent, and selective small molecule inhibitor of Mitogen-activated Protein Kinase Kinase 5 (MEK5), a key upstream activator of Extracellular Signal-regulated Kinase 5 (ERK5). The MEK5-ERK5 signaling cascade is a critical pathway involved in various cellular processes, including proliferation, differentiation, and survival.[1] Dysregulation of this pathway has been implicated in the progression of various cancers and inflammatory diseases, making it an attractive target for therapeutic intervention.[2][3]

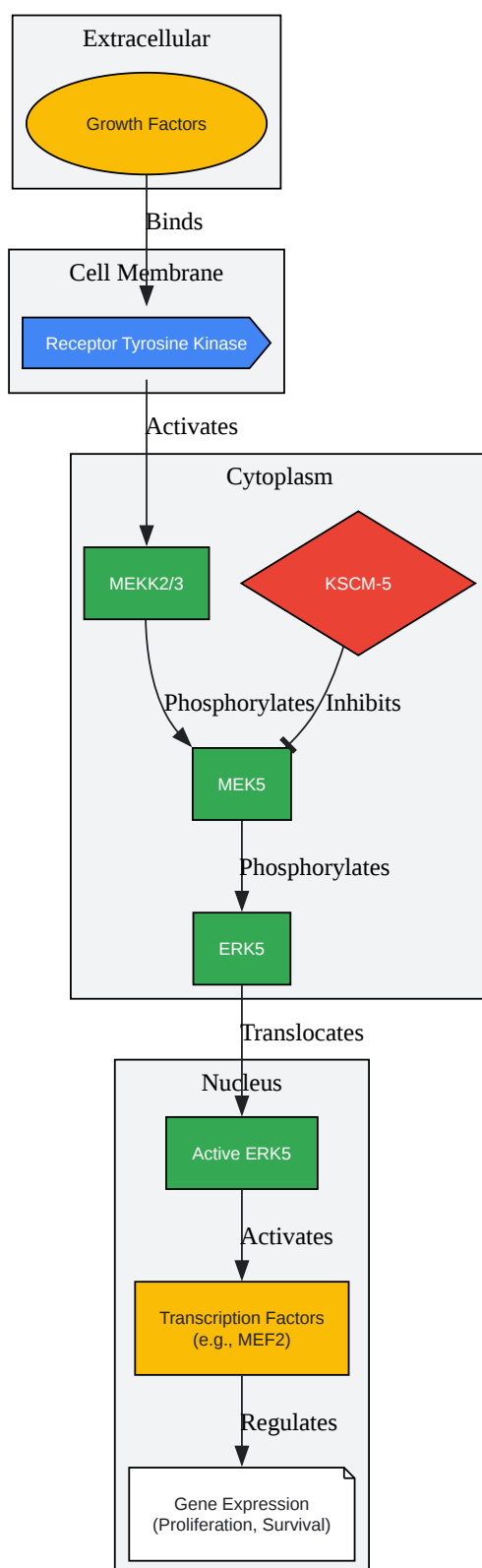
These application notes provide a comprehensive guide for utilizing **KSCM-5** in high-throughput screening (HTS) campaigns to identify and characterize modulators of the ERK5 signaling pathway. The protocols detailed below are optimized for accuracy, reproducibility, and scalability, enabling the rapid screening of large compound libraries.

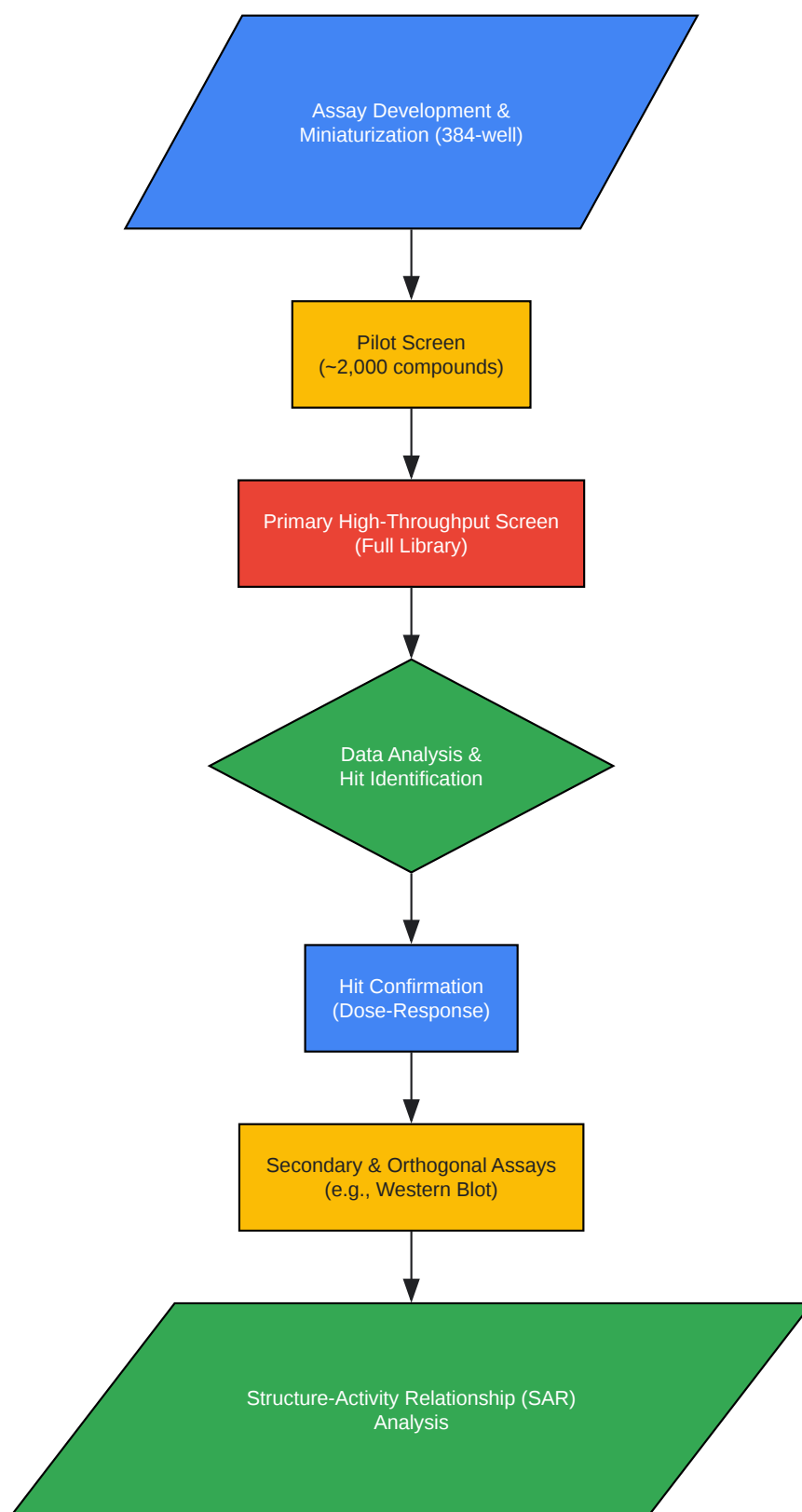
Mechanism of Action of KSCM-5

KSCM-5 exerts its inhibitory effect by binding to the ATP-binding pocket of MEK5, preventing the phosphorylation and subsequent activation of ERK5. This targeted inhibition leads to the downstream suppression of ERK5-mediated cellular activities, such as cell proliferation and migration.

Signaling Pathway

The MEK5/ERK5 signaling pathway is a linear cascade where MEK5 is activated by upstream kinases such as MEKK2/3. Activated MEK5 then phosphorylates and activates ERK5, which in turn translocates to the nucleus to regulate the activity of various transcription factors, ultimately influencing gene expression related to cell growth and survival.





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